5-(3-Chlorophenyl)-5-oxovaleric acid safety and handling

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Compound of Interest

Compound Name:	*5-(3-Chlorophenyl)-5-oxovaleric acid*
CAS No.:	*75381-46-3*
Cat. No.:	*B1302662*

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Compound Identification and Physicochemical Properties

A foundational aspect of safe laboratory practice is the thorough understanding of the physical and chemical characteristics of the substances being handled. These properties dictate storage requirements, potential reactivity, and the appropriate selection of personal protective equipment.

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Property	Value	Source
Chemical Name	5-(3-Chlorophenyl)-5-oxovaleric acid	[1]
Synonyms	3-Chloro-δ-oxobenzenepentanoic acid; Benzenepentanoic acid, 3-chloro-δ-oxo-	[1]
CAS Number	75381-46-3	[1]
Molecular Formula	C11H11ClO3	[1]
Molecular Weight	226.66 g/mol	[1]
Physical Form	Solid (Assumed, based on handling advice for dusts)	[2][3]
Boiling Point	423.1±30.0 °C (Predicted)	[1]
Density	1.280±0.06 g/cm3 (Predicted)	[1]
pKa	4.58±0.10 (Predicted)	[1]

Hazard Analysis and GHS Classification

5-(3-Chlorophenyl)-5-oxovaleric acid is classified under the Globally Harmonized System (GHS) with specific hazard warnings that must be understood and respected. The primary hazards are associated with ingestion, skin/eye contact, and inhalation of its dust.

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GHS Classification	Details
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[1][3][4] H315: Causes skin irritation.[1][3][5][6] H319: Causes serious eye irritation.[1][3][5][6] H335: May cause respiratory irritation.[1][3][5][6]
Precautionary Statements	P261: Avoid breathing dust.[1][3][5][6] P264: Wash skin thoroughly after handling.[5][6] P280: Wear protective gloves/eye protection/face protection.[5][6] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5][6] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3][6]

Expert Interpretation: The GHS classification points to this compound being a significant irritant. The H335 statement is particularly critical, as fine powders can be easily aerosolized during weighing and transfer, posing a direct risk to the respiratory tract. The H302 warning underscores the importance of preventing ingestion through contaminated hands; therefore, eating, drinking, or smoking in the laboratory is strictly prohibited.

Proactive Exposure Control: Engineering and Personal Protocols

A multi-layered approach to safety, beginning with robust engineering controls and supplemented by rigorous personal protective equipment (PPE) protocols, is essential for minimizing exposure.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to contain the hazard at its source.

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- Ventilation: All manipulations of solid **5-(3-Chlorophenyl)-5-oxovaleric acid** that could generate dust, such as weighing or transferring, must be performed within a certified chemical fume hood or a powder containment hood.[3] This is a direct countermeasure to the respiratory irritation hazard (H335).

- Emergency Facilities: Laboratories must be equipped with easily accessible and fully functional emergency eyewash stations and safety showers.[7] Their proximity is critical for a rapid response to accidental skin or eye contact, mitigating the severity of irritation (H315, H319).

Personal Protective Equipment (PPE): A Non-Negotiable Standard

PPE is the final barrier between the researcher and the chemical. Its selection and use must be deliberate and informed by the compound's specific hazards.

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should also be worn over the goggles during procedures with a higher risk of splashing or dust generation.[5]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn at all times when handling the compound or contaminated equipment. Gloves must be inspected for integrity before use and removed using the proper technique to avoid skin contact.[2] Contaminated gloves must be disposed of as hazardous waste.[2]

- Skin and Body Protection: A full-length laboratory coat must be worn and kept fastened. Protective clothing should be selected based on the potential for skin contact.[8]

- Respiratory Protection: If engineering controls are insufficient or during a large-scale cleanup, a NIOSH-approved particulate respirator is required to prevent inhalation of dust.[2] [8]

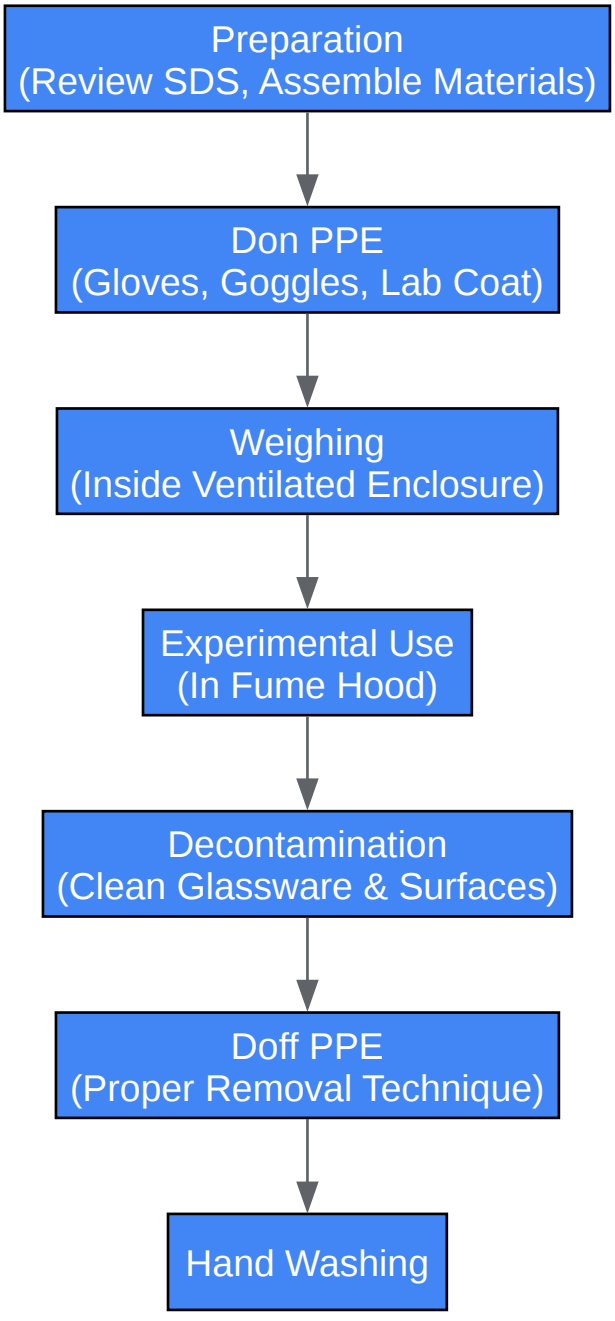
Standard Operating Procedures for Safe Handling and Storage

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Adherence to a validated Standard Operating Procedure (SOP) ensures that safety is integrated into the experimental workflow.

General Handling Workflow

The following diagram outlines the critical steps for safely handling **5-(3-Chlorophenyl)-5-oxovaleric acid** in a laboratory setting.



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Caption: Standard workflow for handling **5-(3-Chlorophenyl)-5-oxovaleric acid**.

Step-by-Step Handling Protocol

- Pre-Experiment Consultation: Always review the Safety Data Sheet (SDS) before handling the chemical for the first time.
- Area Preparation: Ensure the fume hood is operational and the work area is clean and uncluttered.
- PPE Donning: Put on all required PPE as described in Section 3.2.
- Weighing and Transfer: Carefully weigh the required amount of the solid compound on weighing paper or in a tared container inside a fume hood or ventilated enclosure to contain any dust.
- Reaction Setup: Add the compound to the reaction vessel within the fume hood.
- Post-Handling Decontamination: After use, decontaminate all surfaces, glassware, and equipment.
- Waste Segregation: Dispose of all waste, including contaminated gloves and weighing paper, into a clearly labeled hazardous waste container.
- PPE Doffing: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated exterior.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves.[3]

Storage Requirements

Proper storage is crucial for maintaining the compound's integrity and preventing accidental exposure.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][5] Storage at 2-8°C is often recommended.[3][8]
- Incompatibilities: Keep away from strong oxidizing agents.

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- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard symbols.

Emergency Response Protocols

Rapid and correct response during an emergency can significantly reduce the severity of an incident. All laboratory personnel must be trained on these procedures.

First Aid Measures

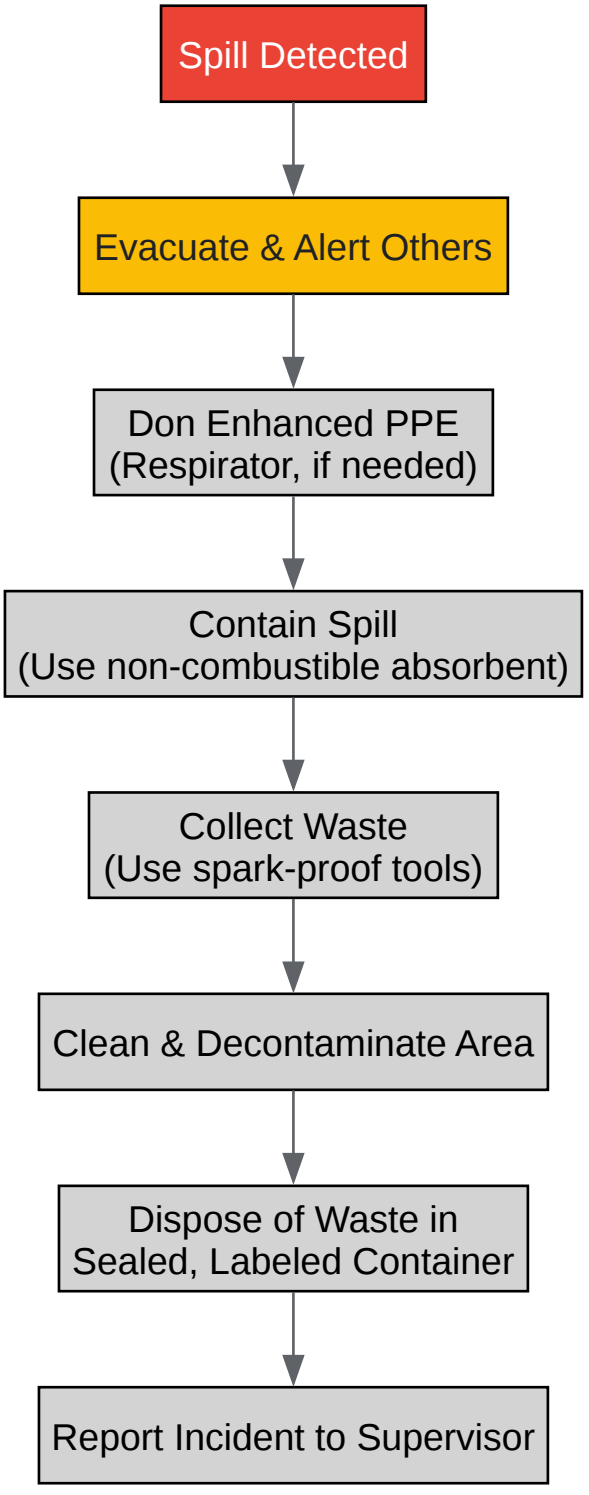
The immediate actions taken after an exposure are critical.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[6][9]
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin with copious amounts of water for at least 15 minutes, followed by washing with soap and water.[6][9] Seek medical attention if irritation develops or persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[6][9]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water.[9] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[6][9]

Accidental Release (Spill) Response

A calm and systematic approach is required to manage a chemical spill effectively.

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Caption: Emergency response protocol for a chemical spill.

Step-by-Step Spill Cleanup:

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- Evacuate: Immediately evacuate the spill area and alert nearby colleagues.[3]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Secure PPE: Don appropriate PPE, including respiratory protection if the spill is large or dust is airborne.[10]
- Contain: Prevent the spread of the solid. Avoid generating dust.[2]
- Collect: Carefully sweep or scoop the material using non-sparking tools into a suitable, labeled container for hazardous waste disposal.[3][10]
- Clean: Wipe the spill area with a damp cloth to remove any remaining residue.
- Dispose: Seal the waste container and dispose of it according to institutional and local environmental regulations.[10]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO2).[6][9]
- Hazardous Combustion Products: In the event of a fire, toxic and corrosive gases may be generated, including carbon oxides and hydrogen chloride gas.[2][5][10]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][6][9]

Toxicological Information

To date, the chemical, physical, and toxicological properties of **5-(3-Chlorophenyl)-5-oxovaleric acid** have not been thoroughly investigated.[5] In the absence of comprehensive toxicological data, the compound must be treated with a high degree of caution. Researchers must operate under the assumption that it may have unknown chronic effects and handle it accordingly to minimize any potential for exposure.

Waste Disposal

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All waste materials, including the chemical itself, contaminated absorbents, and disposable PPE, must be considered hazardous waste. Disposal must be carried out through a licensed waste disposal contractor and in strict accordance with all federal, state, and local regulations. Do not allow the product to enter drains or waterways.[3][11]

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